

# 4-ethylhexan-2-one chemical properties and structure

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## Compound of Interest

Compound Name: 4-ethylhexan-2-one

Cat. No.: B8648666

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An In-depth Technical Guide to **4-ethylhexan-2-one**: Chemical Properties and Structure

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **4-ethylhexan-2-one**, its molecular structure, a representative synthetic protocol, and expected analytical characterizations. Given the limited availability of experimentally-derived data in public literature, this guide combines computed data from reliable chemical databases with established principles of organic chemistry to offer a robust profile of the compound.

## Chemical Structure and Identifiers

**4-Ethylhexan-2-one** is an aliphatic ketone with a chiral center at the C4 position. Its structure consists of a hexane backbone with a carbonyl group at the second carbon and an ethyl group at the fourth carbon.

- IUPAC Name: **4-ethylhexan-2-one**
- Molecular Formula: C<sub>8</sub>H<sub>16</sub>O
- SMILES: CCC(CC)CC(=O)C[\[1\]](#)
- InChI: InChI=1S/C8H16O/c1-4-8(5-2)6-7(3)9/h8H,4-6H2,1-3H3[\[1\]](#)

- InChIKey: QKMFGUNPGTQPT-UHFFFAOYSA-N[1]

## Physicochemical Properties

The following table summarizes the key physicochemical properties of **4-ethylhexan-2-one**. Experimental data for this specific compound is not widely available; therefore, computed values from reputable sources are provided.

Property	Value	Source
Molecular Weight	128.21 g/mol	PubChem[1]
CAS Number	6022-26-0	MolPort[2]
Appearance	Colorless liquid (Expected)	-
Boiling Point	Not available (experimental)	-
Density	Not available (experimental)	-
Water Solubility	Low (Expected)	-
LogP (Octanol-Water Partition Coefficient)	2.3 (Computed)	PubChem[1]
Hydrogen Bond Donors	0 (Computed)	PubChem[1]
Hydrogen Bond Acceptors	1 (Computed)	PubChem[1]
Rotatable Bond Count	4 (Computed)	PubChem[1]
Topological Polar Surface Area (TPSA)	17.1 Å <sup>2</sup> (Computed)	PubChem[1]

## Experimental Protocols

### Synthesis of 4-ethylhexan-2-one via Oxidation of 4-ethylhexan-2-ol

A common and reliable method for the synthesis of **4-ethylhexan-2-one** is the oxidation of its corresponding secondary alcohol, 4-ethylhexan-2-ol.[3] Pyridinium chlorochromate (PCC) is a mild oxidizing agent suitable for this conversion, minimizing over-oxidation.

#### Reaction Scheme:

#### Materials and Equipment:

- 4-ethylhexan-2-ol
- Pyridinium chlorochromate (PCC)
- Dichloromethane (DCM), anhydrous
- Silica gel
- Diethyl ether
- Magnesium sulfate ( $\text{MgSO}_4$ ), anhydrous
- Round-bottom flask
- Magnetic stirrer and stir bar
- Reflux condenser (optional, for scale)
- Separatory funnel
- Rotary evaporator
- Glassware for column chromatography

#### Detailed Methodology:

- **Reaction Setup:** To a dry round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), add a solution of 4-ethylhexan-2-ol (1.0 eq) in anhydrous dichloromethane (approx. 0.2 M).
- **Addition of Oxidant:** To the stirred solution, add pyridinium chlorochromate (PCC) (1.5 eq) portion-wise at room temperature. The addition may cause a slight exotherm. The reaction mixture will turn into a dark brown slurry.

- **Reaction Monitoring:** Allow the reaction to stir at room temperature for 2-4 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS), observing the disappearance of the starting alcohol.
- **Work-up:** Upon completion, dilute the reaction mixture with diethyl ether and stir for an additional 15 minutes.
- **Filtration:** Pass the mixture through a short plug of silica gel, eluting with diethyl ether to remove the chromium byproducts. The silica gel plug should be washed thoroughly with additional diethyl ether.
- **Solvent Removal:** Combine the organic filtrates and remove the solvent under reduced pressure using a rotary evaporator.
- **Purification:** The resulting crude oil can be further purified by flash column chromatography on silica gel using a gradient of ethyl acetate in hexanes to yield pure **4-ethylhexan-2-one**.

## Product Characterization

The identity and purity of the synthesized **4-ethylhexan-2-one** would be confirmed using standard spectroscopic methods. The expected data are as follows:

### Infrared (IR) Spectroscopy:

- A strong, sharp absorption peak characteristic of a ketone C=O stretch is expected around  $1715\text{ cm}^{-1}$ .
- C-H stretching vibrations for the  $\text{sp}^3$  hybridized carbons are expected just below  $3000\text{ cm}^{-1}$ .

### $^1\text{H}$ Nuclear Magnetic Resonance (NMR) Spectroscopy (Predicted):

- $\sim 2.1\text{ ppm}$  (singlet, 3H): Protons of the methyl group adjacent to the carbonyl ( $\text{CH}_3\text{-C=O}$ ).
- $\sim 2.4\text{ ppm}$  (doublet, 2H): Methylene protons adjacent to the carbonyl ( $\text{-CH}_2\text{-C=O}$ ).
- $\sim 1.5\text{ ppm}$  (multiplet, 1H): Methine proton at the C4 position ( $\text{-CH(CH}_2\text{CH}_3)_2$ ).

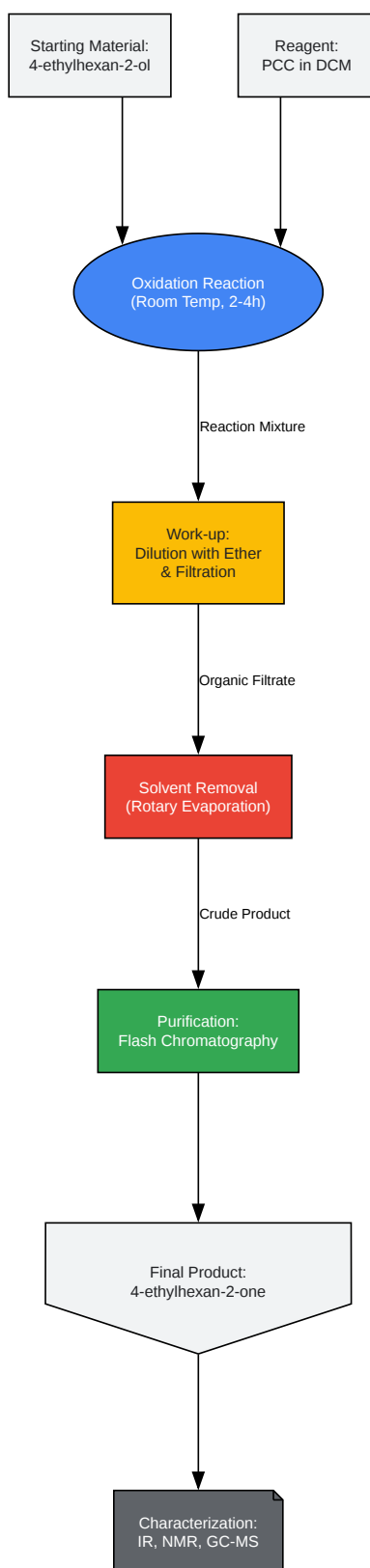
- ~1.3 ppm (multiplet, 4H): Methylene protons of the two ethyl groups (-CH<sub>2</sub>CH<sub>3</sub>).
- ~0.9 ppm (triplet, 6H): Methyl protons of the two ethyl groups (-CH<sub>2</sub>CH<sub>3</sub>).

<sup>13</sup>C Nuclear Magnetic Resonance (NMR) Spectroscopy (Predicted):

- ~209 ppm: Carbonyl carbon (C=O).
- ~50 ppm: Methylene carbon adjacent to the carbonyl.
- ~30 ppm: Methyl carbon adjacent to the carbonyl.
- ~35-40 ppm: Methine carbon at the C4 position.
- ~25 ppm: Methylene carbons of the ethyl groups.
- ~11 ppm: Methyl carbons of the ethyl groups.

## Workflow and Pathway Visualization

The following diagram illustrates the experimental workflow for the synthesis and purification of **4-ethylhexan-2-one**.



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Caption: Synthesis and purification workflow for **4-ethylhexan-2-one**.

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## References

- 1. 4-Ethyl-2-hexanone | C<sub>8</sub>H<sub>16</sub>O | CID 12659614 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 4-ethylhexan-2-one | 6022-26-0 | Buy Now [molport.com]
- 3. Buy 4-ethylhexan-2-one (EVT-8781454) [evitachem.com]
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